

# Understanding the molecular formula and weight of Diisobutyl Perylenedicarboxylate.

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## Compound of Interest

Compound Name: Diisobutyl Perylenedicarboxylate

Cat. No.: B1401567

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## A Comprehensive Technical Guide to Diisobutyl Perylenedicarboxylate

This technical guide provides an in-depth overview of **Diisobutyl Perylenedicarboxylate**, a fluorescent dye and key organic electronic material. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the synthesis, properties, and applications of this versatile molecule.

### Core Molecular Attributes

**Diisobutyl Perylenedicarboxylate**, a derivative of perylene-3,9-dicarboxylic acid, is a polycyclic aromatic hydrocarbon known for its robust photophysical properties. Its molecular structure, characterized by a planar perylene core and solubilizing isobutyl ester groups, gives rise to its strong fluorescence and utility in various applications.

### Physicochemical Data

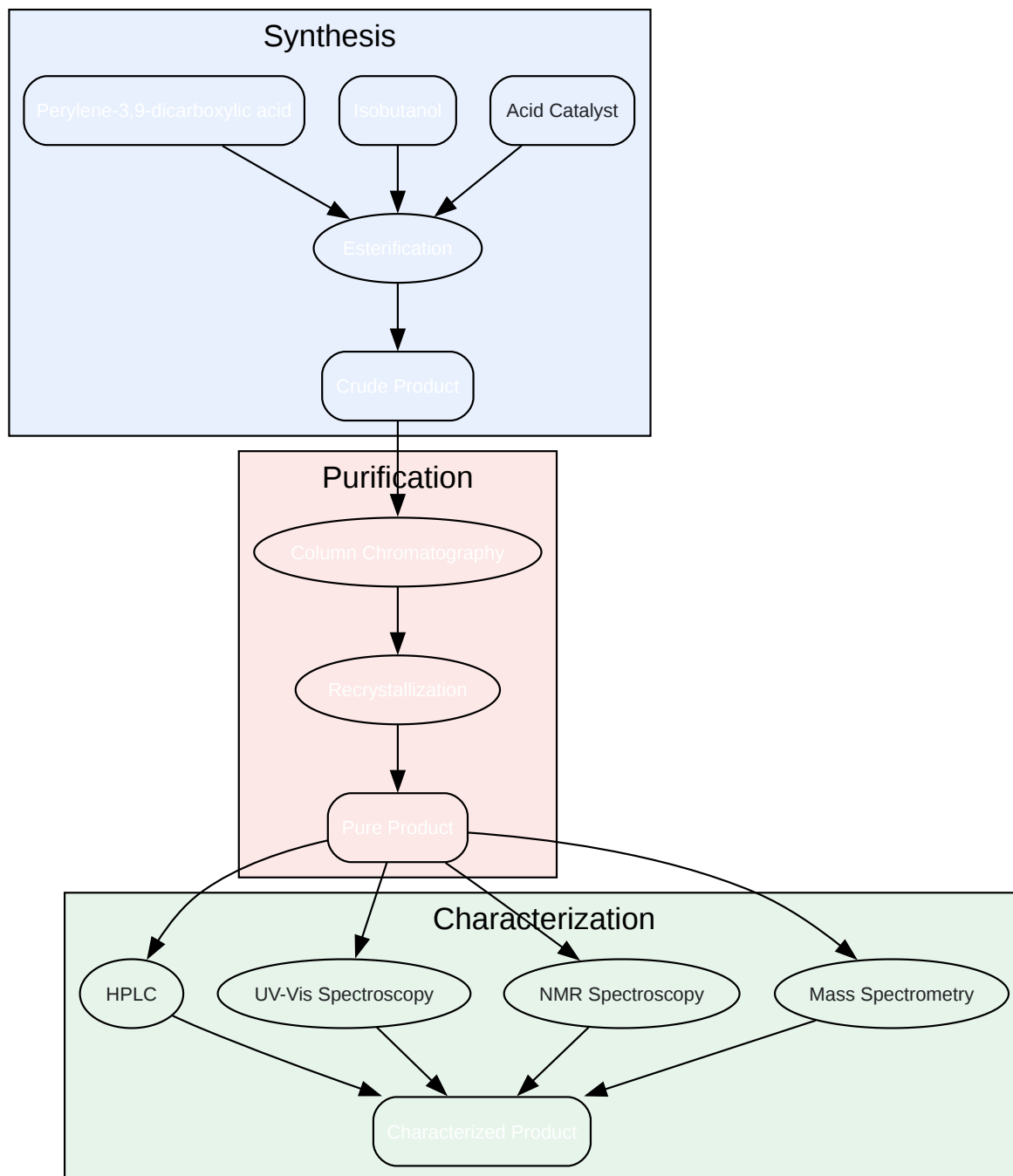
The key quantitative data for **Diisobutyl Perylenedicarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>28</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	452.55 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2744-50-5	
Appearance	Light yellow to orange powder/crystal	
Purity	>98.0% (HPLC)	
Solubility	Soluble in organic solvents	
Storage	Room temperature, sealed, dry	

## Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of **Diisobutyl Perylenedicarboxylate**.

## Synthesis and Characterization of Diisobutyl Perylenedicarboxylate

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Caption: Workflow for the synthesis and characterization of **Diisobutyl Perylenedicarboxylate**.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis and characterization of **Diisobutyl Perylenedicarboxylate**.

### Synthesis via Esterification

This protocol describes a common method for synthesizing **Diisobutyl Perylenedicarboxylate** through the acid-catalyzed esterification of perylene-3,9-dicarboxylic acid.

Materials:

- Perylene-3,9-dicarboxylic acid
- Isobutanol (excess)
- Concentrated sulfuric acid (catalyst)
- Toluene
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add perylene-3,9-dicarboxylic acid, a significant excess of isobutanol, and a catalytic amount of concentrated sulfuric acid. Toluene can be used as a

co-solvent to aid in the removal of water via a Dean-Stark apparatus.

- Attach a reflux condenser and heat the mixture to reflux. The reaction is typically monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- After the reaction is complete, cool the mixture to room temperature.
- If a co-solvent was used, remove it using a rotary evaporator.
- Dilute the reaction mixture with an organic solvent such as ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water and 5% sodium bicarbonate solution to neutralize the acid catalyst and remove any unreacted dicarboxylic acid.
- Wash the organic layer again with brine, then dry it over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude **Diisobutyl Perylenedicarboxylate**.
- The crude product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/hexane).

## Purity Validation by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique to assess the purity of the synthesized **Diisobutyl Perylenedicarboxylate**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: A reverse-phase C18 column is typically suitable.
- Mobile Phase: A gradient of acetonitrile and water is a common mobile phase system. The exact gradient will need to be optimized.

- Flow Rate: 1.0 mL/min
- Detection Wavelength: Set to the absorbance maximum of **Diisobutyl Perylenedicarboxylate** in the mobile phase.
- Injection Volume: 10  $\mu$ L

#### Procedure:

- Prepare a stock solution of the synthesized **Diisobutyl Perylenedicarboxylate** in a suitable solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Prepare a series of dilutions from the stock solution to create a calibration curve if quantitative analysis is desired.
- Filter all solutions through a 0.45  $\mu$ m syringe filter before injection.
- Equilibrate the HPLC column with the initial mobile phase composition for a sufficient amount of time.
- Inject the sample and run the HPLC analysis.
- The purity is determined by the area percentage of the main peak corresponding to **Diisobutyl Perylenedicarboxylate**. A purity of >98% is often desired for applications in organic electronics.[\[3\]](#)

## Applications in Research and Development

**Diisobutyl Perylenedicarboxylate** is a valuable compound in several areas of scientific research:

- Organic Electronics: Due to its strong luminescence and thermal stability, it is utilized as an electron-transport and light-emitting material in the fabrication of organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs). Its solubility in organic solvents allows for solution-based processing, which can lower the cost of manufacturing flexible electronic devices.

- **Fluorescent Probes:** Its photostability and distinct emission profile make it a candidate for use as a fluorescent probe in various imaging applications.
- **Dye Intermediates:** It serves as a precursor in the synthesis of other functional dyes and pigments.

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## References

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